

# Spectral properties of Fluorescein diacetate 6-isothiocyanate

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## Compound of Interest

Compound Name: *Fluorescein diacetate 6-isothiocyanate*

Cat. No.: *B1602602*

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An In-depth Technical Guide to the Spectral Properties of **Fluorescein Diacetate 6-Isothiocyanate**

## Introduction

**Fluorescein diacetate 6-isothiocyanate** (6-FITC-diacetate) is a derivative of the widely used fluorescent dye, fluorescein. This compound combines the features of fluorescein diacetate (FDA) and fluorescein isothiocyanate (FITC), making it a versatile tool in biological research. The diacetate groups render the molecule non-fluorescent and cell-permeable. Once inside a cell, intracellular esterases cleave the acetate groups, yielding the fluorescent fluorescein molecule. The isothiocyanate group allows for the covalent labeling of biomolecules, primarily at primary amine groups.

This guide provides a comprehensive overview of the spectral properties of 6-FITC-diacetate, its mechanism of action, and detailed experimental protocols for its application in cell viability assays and protein conjugation.

## Core Spectral Properties

Upon hydrolysis of the acetate groups, 6-FITC-diacetate exhibits the spectral characteristics of fluorescein isothiocyanate. The key spectral properties are summarized in the table below. It is important to note that the fluorescence of fluorescein derivatives is pH-dependent, with the signal being sensitive to acidic conditions.<sup>[1][2]</sup>

Property	Value	Conditions
Excitation Maximum ( $\lambda_{ex}$ )	~495 nm	pH > 7
Emission Maximum ( $\lambda_{em}$ )	~519 nm	pH > 7
Molar Extinction Coefficient ( $\epsilon$ )	~75,000 cm <sup>-1</sup> M <sup>-1</sup>	at ~495 nm
Quantum Yield ( $\Phi$ )	~0.92	
Recommended Laser Line	488 nm	

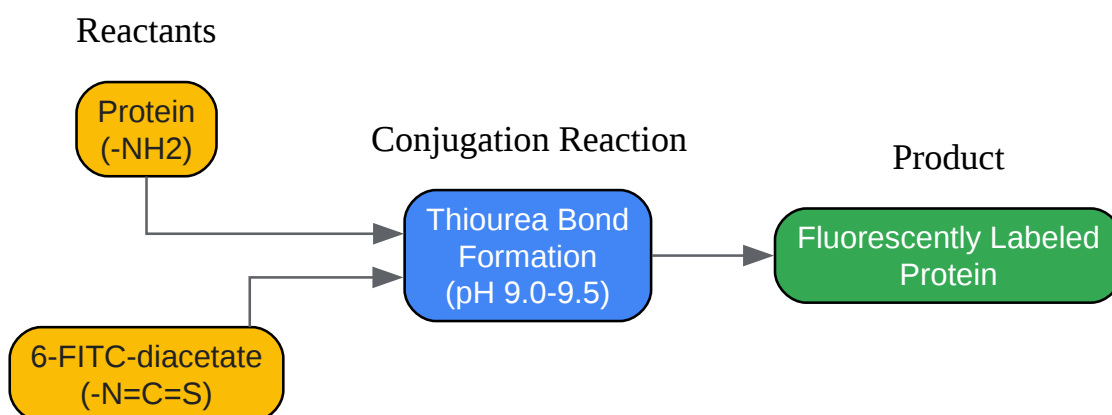
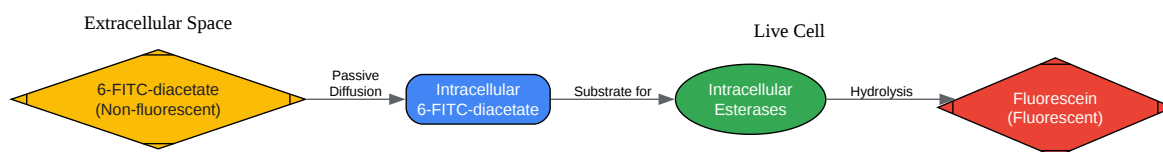
Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Mechanism of Action and Experimental Workflows

The utility of 6-FITC-diacetate is rooted in a two-stage process: intracellular hydrolysis and/or covalent conjugation.

## Cell Viability Assessment

Fluorescein diacetate (FDA) and its derivatives are used to assess cell viability.[\[7\]](#)[\[8\]](#)[\[9\]](#) The non-fluorescent and cell-permeable nature of 6-FITC-diacetate allows it to passively diffuse across the membranes of living cells. Inside the cell, active intracellular esterases hydrolyze the diacetate groups, producing the fluorescent fluorescein molecule.[\[10\]](#)[\[11\]](#) Cells with intact membranes retain the fluorescent product, appearing bright green under a fluorescence microscope. This method provides a rapid assessment of metabolic activity and membrane integrity.



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